

commercial availability of 2-Chloro-5-fluoropyridine-4-boronic acid

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Compound of Interest

Compound Name: 2-Chloro-5-fluoropyridine-4-boronic acid

Cat. No.: B151107

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An In-Depth Technical Guide to the Commercial Availability and Application of **2-Chloro-5-fluoropyridine-4-boronic acid**

This guide provides a comprehensive technical overview of **2-Chloro-5-fluoropyridine-4-boronic acid**, a critical building block for professionals in research, chemical synthesis, and drug development. We will delve into its commercial availability, key applications, handling protocols, and a representative experimental workflow, grounding our discussion in established scientific principles and field-proven insights.

Introduction: A Versatile Heterocyclic Building Block

2-Chloro-5-fluoropyridine-4-boronic acid (CAS No. 951677-47-7) has emerged as a valuable heterocyclic intermediate, particularly in the synthesis of complex organic molecules. [1][2][3] Its structure, featuring a pyridine ring substituted with chloro, fluoro, and boronic acid moieties, offers multiple reaction sites, making it a versatile tool for medicinal chemists. The boronic acid group is a cornerstone for Suzuki-Miyaura cross-coupling reactions, a Nobel Prize-winning methodology that is fundamental to modern drug discovery for its ability to efficiently form carbon-carbon bonds.[4] The presence of halogen substituents further enhances its utility, allowing for sequential and site-selective modifications. This guide offers an in-depth look at the practical aspects of sourcing and utilizing this potent chemical scaffold.

Physicochemical Properties and Identification

Accurate identification and understanding of a compound's physical properties are paramount for its successful application and safe handling. Key identifiers and properties for **2-Chloro-5-fluoropyridine-4-boronic acid** are summarized below.

Property	Value	Source(s)
CAS Number	951677-47-7	[1][2][3][5]
Molecular Formula	C ₅ H ₄ BClFNO ₂	[5][6][7]
Molecular Weight	175.35 g/mol	[5][6][7]
Appearance	Typically a solid (powder/crystalline)	[7]
Storage Temperature	2-8°C or under -20°C in a freezer	[2][5][8]
SMILES String	OB(O)C1=CC(Cl)=NC=C1F	[7]
InChI Key	JJHRCHRHBBOCGY- UHFFFAOYSA-N	[7]

Commercial Availability and Sourcing

2-Chloro-5-fluoropyridine-4-boronic acid is readily available from a variety of specialized chemical suppliers, catering to both research and bulk quantity needs. The accessibility of this reagent facilitates its integration into diverse research and development pipelines. When selecting a supplier, researchers should consider not only cost but also purity, available quantities, and the quality of accompanying documentation such as Certificates of Analysis (CoA) and Safety Data Sheets (SDS).

Supplier	Available Quantities	Notes
Frontier Specialty Chemicals	250 mg	Offers fast global shipping.[1]
AOBChem USA	5g, 10g, 25g, 100g	Provides stock information for both USA and China warehouses.[8]
Sigma-Aldrich (Merck)	Varies	A major global supplier for research chemicals.[7]
ChemicalBook	Varies	Acts as a directory for various global suppliers.[3][9]
Shenzhen Regent Biochemistry	Milligram to Gram scale	Offers custom formulations and global delivery.[2]

Note: Pricing and availability are subject to change. It is recommended to contact suppliers directly for current information.

The Role of Boronic Acids in Modern Drug Discovery

Boronic acids and their derivatives have become indispensable in medicinal chemistry.[10] The initial perception of boron-containing compounds as potentially toxic has been largely overcome, especially following the FDA approval of drugs like Bortezomib (Velcade®), a proteasome inhibitor for treating multiple myeloma.[10][11] This paradigm shift has spurred immense interest in boronic acids as pharmacophores.[11][12][13]

The utility of **2-Chloro-5-fluoropyridine-4-boronic acid** lies in its function as a key intermediate. It enables the introduction of the 2-chloro-5-fluoropyridinyl moiety into target molecules. This scaffold is of high interest because halogenated pyridines are prevalent in pharmaceuticals and agrochemicals, often enhancing metabolic stability, binding affinity, or other pharmacokinetic properties.[14]

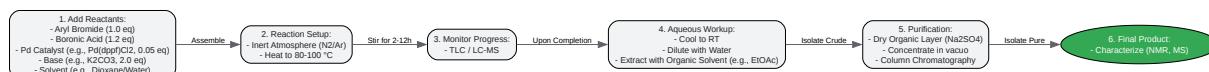
Key Applications Include:

- Suzuki-Miyaura Cross-Coupling: The primary application is to couple the pyridine ring with various aryl or heteroaryl halides, creating complex biaryl structures that are common in drug candidates.[4]
- Fragment-Based Drug Discovery (FBDD): This compound can serve as a valuable fragment for screening against biological targets.
- Synthesis of Bioactive Compounds: The 2-chloro-5-fluoropyridine core is found in molecules developed as potential anticancer and antibacterial agents.[14]

Experimental Protocol: A Representative Suzuki-Miyaura Coupling Reaction

To illustrate the practical application of **2-Chloro-5-fluoropyridine-4-boronic acid**, this section provides a detailed, self-validating protocol for a standard Suzuki-Miyaura cross-coupling reaction. The causality behind each step is explained to ensure both reproducibility and a deeper understanding of the reaction mechanism.

Reaction: Coupling of **2-Chloro-5-fluoropyridine-4-boronic acid** with a generic Aryl Bromide (Ar-Br).



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